

Application Notes and Protocols: Standard Operating Procedure for Dioxybenzone-d3 Stock Solution

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Compound of Interest		
Compound Name:	Dioxybenzone-d3	
Cat. No.:	B12401914	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed standard operating procedure (SOP) for the preparation of a **Dioxybenzone-d3** stock solution. **Dioxybenzone-d3** is the deuterium-labeled form of Dioxybenzone, an organic compound used as a UV filter. In research and development, **Dioxybenzone-d3** is primarily utilized as an internal standard for analytical and pharmacokinetic studies, enabling precise quantification in complex biological matrices through mass spectrometry and liquid chromatography.[1][2]

Data Presentation

Accurate preparation of stock solutions is critical for the reliability and reproducibility of experimental results. The following table summarizes the key chemical and physical properties of **Dioxybenzone-d3**.



Property	Value	Source
Chemical Formula	C14D3H9O4	LGC Standards[3]
Molecular Weight	247.26 g/mol	LGC Standards[3]
Purity	>95% (HPLC)	LGC Standards[3]
Physical Format	Neat Solid	LGC Standards
Storage (Neat)	+4°C	LGC Standards

The following table outlines recommended solvents and storage conditions for the prepared stock solution. While specific data for **Dioxybenzone-d3** is limited, information from its non-deuterated counterpart, Dioxybenzone, provides a strong basis for handling and storage.

Parameter	Recommendation	Source
Primary Solvents	Dimethyl Sulfoxide (DMSO), Methanol	MedchemExpress, WUR
Stock Solution Storage	-20°C for up to 1 month (protect from light) or -80°C for up to 6 months (protect from light)	MedchemExpress
Solubility (in DMSO)	≥ 2.5 mg/mL (for Dioxybenzone)	MedchemExpress

Experimental Protocol

This protocol details the steps for preparing a 1 mg/mL **Dioxybenzone-d3** stock solution in methanol. Adjustments to concentration and solvent can be made based on experimental requirements.

Materials and Equipment:

- Dioxybenzone-d3 (neat solid)
- Methanol (HPLC grade or equivalent)



- Analytical balance
- Volumetric flask (e.g., 10 mL, Class A)
- Spatula
- Weighing paper or boat
- Pipettes
- Ultrasonic bath
- Amber glass vial for storage
- Personal Protective Equipment (PPE): safety glasses, lab coat, gloves

Procedure:

- Preparation: Ensure all glassware is clean and dry. Allow the **Dioxybenzone-d3** container to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Tare the analytical balance with a clean weighing paper or boat. Accurately weigh the desired amount of **Dioxybenzone-d3** (e.g., 10 mg). Record the exact weight.
- Dissolution: a. Carefully transfer the weighed **Dioxybenzone-d3** into a 10 mL volumetric flask. b. Add a small amount of methanol (approximately 5 mL) to the flask. c. Gently swirl the flask to dissolve the solid. If necessary, place the flask in an ultrasonic bath for 1-2 minutes to aid dissolution.
- Volume Adjustment: a. Once the solid is completely dissolved, add methanol to the
 volumetric flask until the bottom of the meniscus is aligned with the calibration mark. b. Cap
 the flask and invert it several times to ensure the solution is homogeneous.
- Storage: a. Transfer the prepared stock solution to a properly labeled amber glass vial. The
 label should include the compound name, concentration, solvent, preparation date, and user
 initials. b. Store the vial in a freezer at -20°C or -80°C, protected from light, to ensure
 stability.



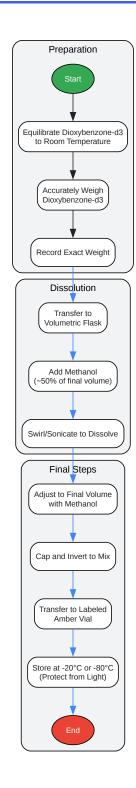
Safety Precautions:

- Handle **Dioxybenzone-d3** in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses.
- Refer to the Safety Data Sheet (SDS) for detailed safety and handling information. The nondeuterated form is classified as a skin and eye irritant.

Visualizations

The following diagram illustrates the workflow for the preparation of the **Dioxybenzone-d3** stock solution.





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Caption: Workflow for **Dioxybenzone-d3** Stock Solution Preparation.



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References

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